

Introduction: A Versatile Halogenated Aromatic Ester

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Compound of Interest

Compound Name: *Methyl 3-Chloro-4-methylbenzoate*

CAS No.: 56525-63-4

Cat. No.: B1351253

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Methyl 3-Chloro-4-methylbenzoate, with the chemical formula $C_9H_9ClO_2$, is a substituted aromatic ester that serves as a pivotal intermediate in the landscape of modern organic synthesis.^{[1][2]} Its structure, featuring a benzene ring functionalized with a methyl group, a chlorine atom, and a methyl ester group, provides a unique combination of reactivity and stability. This trifunctional arrangement makes it an exceptionally valuable building block, particularly in the synthesis of complex molecular architectures for the pharmaceutical and agrochemical industries.^{[3][4]} The strategic placement of the chloro and methyl groups ortho and meta to the ester, respectively, influences the electronic properties and steric environment of the ring, allowing for selective downstream chemical transformations. This guide offers an in-depth exploration of its synthesis, structural properties, reactivity, and applications, tailored for researchers and professionals in chemical and drug development.

Physicochemical and Spectroscopic Data Summary

A comprehensive understanding of a molecule's properties is foundational to its application. The key physicochemical and computed data for **Methyl 3-Chloro-4-methylbenzoate** are summarized below.

Table 1: Physicochemical Properties of **Methyl 3-Chloro-4-methylbenzoate**

Property	Value	Source
IUPAC Name	methyl 3-chloro-4-methylbenzoate	PubChem[1]
Synonyms	3-Chloro-4-methylbenzoic Acid Methyl Ester, Methyl 3-Chloro-p-toluate	TCI
CAS Number	56525-63-4	PubChem[1]
Molecular Formula	C ₉ H ₉ ClO ₂	PubChem[1]
Molecular Weight	184.62 g/mol	PubChem[1][2]
Appearance	White to almost white powder or lump	ChemicalBook[5]
Melting Point	28-29 °C	ChemicalBook[5]
Boiling Point	119-120 °C at 10 mmHg	ChemicalBook[5]
InChIKey	KTFQDZCNPFGKAH-UHFFFAOYSA-N	PubChem[1]

Table 2: Key Spectroscopic Data for Structural Elucidation

Technique	Expected Key Signals
^1H NMR (CDCl_3)	Singlet (~2.4 ppm, 3H, Ar-CH ₃); Singlet (~3.9 ppm, 3H, O-CH ₃); Doublet (~7.3 ppm, 1H, Ar-H); Doublet of Doublets (~7.8 ppm, 1H, Ar-H); Doublet (~7.9 ppm, 1H, Ar-H)
^{13}C NMR (CDCl_3)	~20 ppm (Ar-CH ₃); ~52 ppm (O-CH ₃); ~125-138 ppm (6 Ar-C); ~166 ppm (C=O)
IR (KBr Pellet)	~2950 cm^{-1} (C-H stretch); ~1720 cm^{-1} (C=O stretch, ester); ~1600, 1450 cm^{-1} (C=C stretch, aromatic); ~1250 cm^{-1} (C-O stretch, ester); ~800 cm^{-1} (C-Cl stretch)
Mass Spec (EI)	m/z 184/186 (M^+ , $\text{M}^+ + 2$, ~3:1 ratio); 153/155 ($[\text{M}-\text{OCH}_3]^+$); 125 ($[\text{M}-\text{COOCH}_3]^+$)

Synthesis and Mechanistic Insight

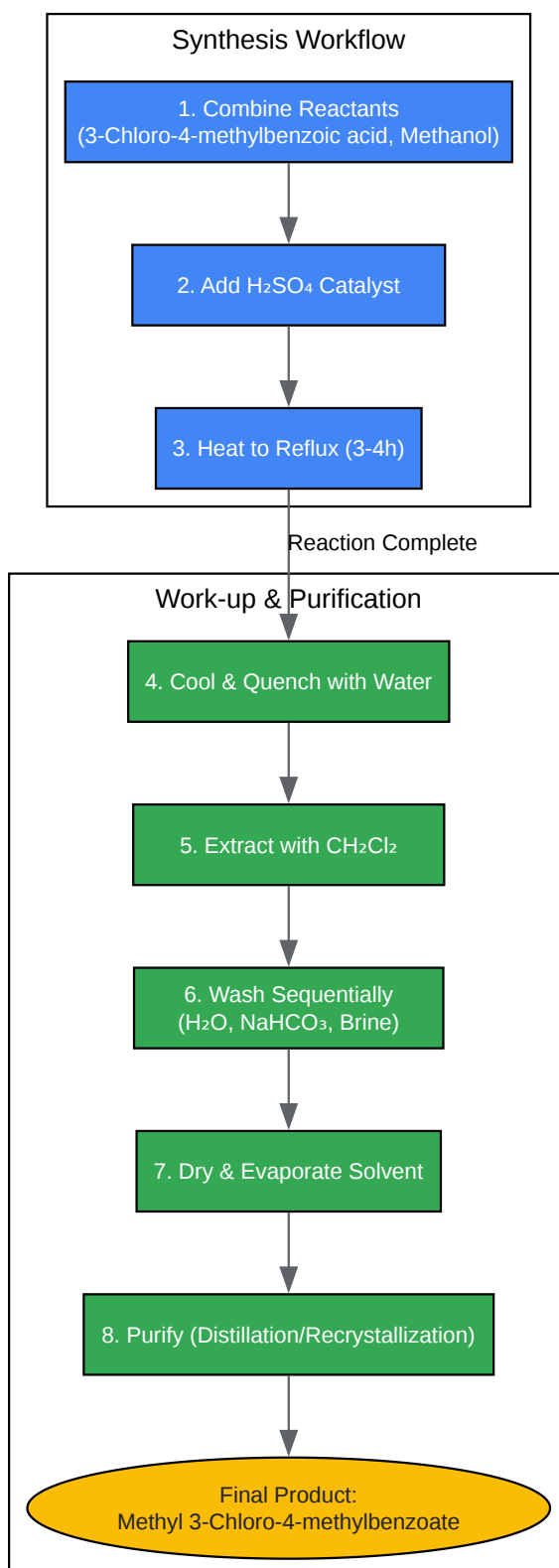
The most direct and common laboratory-scale synthesis of **Methyl 3-Chloro-4-methylbenzoate** is the Fischer esterification of its corresponding carboxylic acid, 3-Chloro-4-methylbenzoic acid.^[6] This acid-catalyzed reaction with methanol is efficient and demonstrates a fundamental principle of organic chemistry.

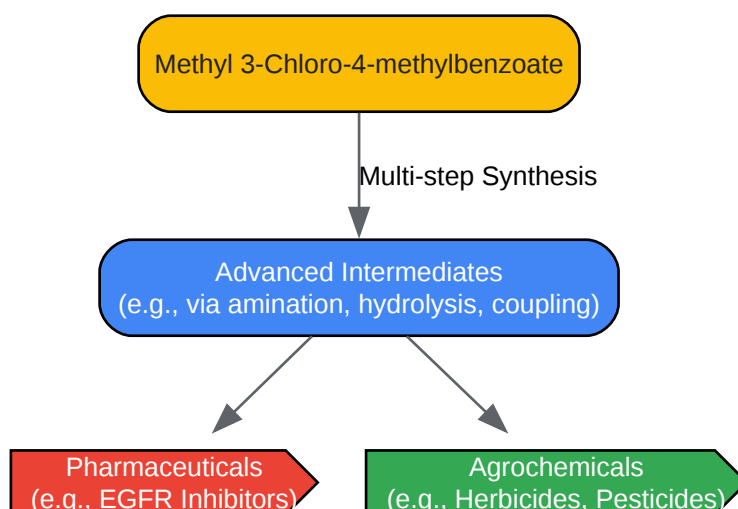
Causality in Protocol Design

The choice of concentrated sulfuric acid as the catalyst is deliberate; it serves two critical functions. First, it protonates the carbonyl oxygen of the carboxylic acid, rendering the carbonyl carbon significantly more electrophilic and thus more susceptible to nucleophilic attack by the weakly nucleophilic methanol. Second, as a strong dehydrating agent, it sequesters the water molecule produced during the reaction, driving the equilibrium towards the product side, in accordance with Le Châtelier's principle.^[7] The work-up procedure is designed to systematically remove unreacted starting materials and the catalyst. The sodium bicarbonate wash neutralizes the acidic catalyst and any remaining carboxylic acid, which is extracted into the aqueous layer as its sodium salt.

Detailed Experimental Protocol: Fischer Esterification

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, combine 3-Chloro-4-methylbenzoic acid (10.0 g, 58.6 mmol) and methanol (40 mL, 988 mmol).
- **Catalyst Addition:** While stirring, carefully add concentrated sulfuric acid (1.5 mL) to the mixture.
- **Reflux:** Attach a reflux condenser and heat the mixture to a gentle reflux using a heating mantle. Maintain reflux for 3-4 hours, monitoring the reaction's progress via Thin Layer Chromatography (TLC).
- **Cooling and Quenching:** After the reaction is complete, allow the flask to cool to room temperature. Carefully pour the reaction mixture into a separatory funnel containing 100 mL of cold water.
- **Extraction:** Extract the aqueous mixture with dichloromethane (3 x 50 mL). Combine the organic layers.
- **Washing:** Wash the combined organic layer sequentially with 50 mL of water, 50 mL of a saturated sodium bicarbonate solution (caution: effervescence may occur), and finally with 50 mL of brine.^[7]
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by vacuum distillation or recrystallization from a suitable solvent like hexanes to yield the final product as a white solid.





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Caption: Role as a key building block in chemical synthesis.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 3-Chloro-4-methylbenzoate** is classified as an irritant.

[1][5]* H315: Causes skin irritation. *[1] H319: Causes serious eye irritation. *[1] H335: May cause respiratory irritation.

[1]Standard laboratory safety protocols should be strictly followed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

Methyl 3-Chloro-4-methylbenzoate is a compound of significant utility in synthetic organic chemistry. Its well-defined structure, accessible synthesis, and versatile reactivity make it an indispensable intermediate for creating high-value molecules. For researchers in drug discovery and materials science, a thorough understanding of this building block's properties and potential transformations is essential for the rational design and efficient execution of complex synthetic strategies.

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